

Personal protective equipment for handling Fmoc-D-Cit-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-D-Cit-OH

Cat. No.: B557718

[Get Quote](#)

Essential Safety and Handling Guide for Fmoc-D-Cit-OH

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Operational and Disposal Plan for **Fmoc-D-Cit-OH**.

This guide provides critical safety and logistical information for the handling and disposal of **Fmoc-D-Cit-OH** (N α -(9-Fluorenylmethoxycarbonyl)-D-citrulline), a key reagent in peptide synthesis. Adherence to these procedures is paramount for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Precautions

Fmoc-D-Cit-OH is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification and corresponding precautionary statements.

Hazard Class	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed.
Skin irritation	H315	Causes skin irritation.
Eye irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation.

Precautionary Statements:

GHS Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

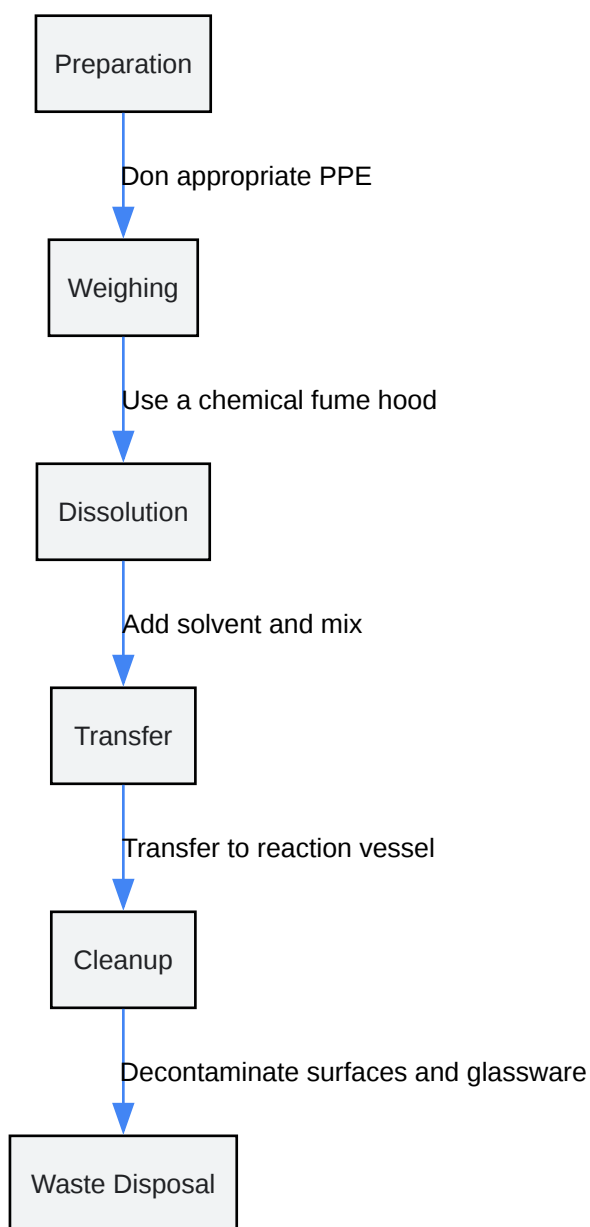
The following personal protective equipment is mandatory when handling **Fmoc-D-Cit-OH**.

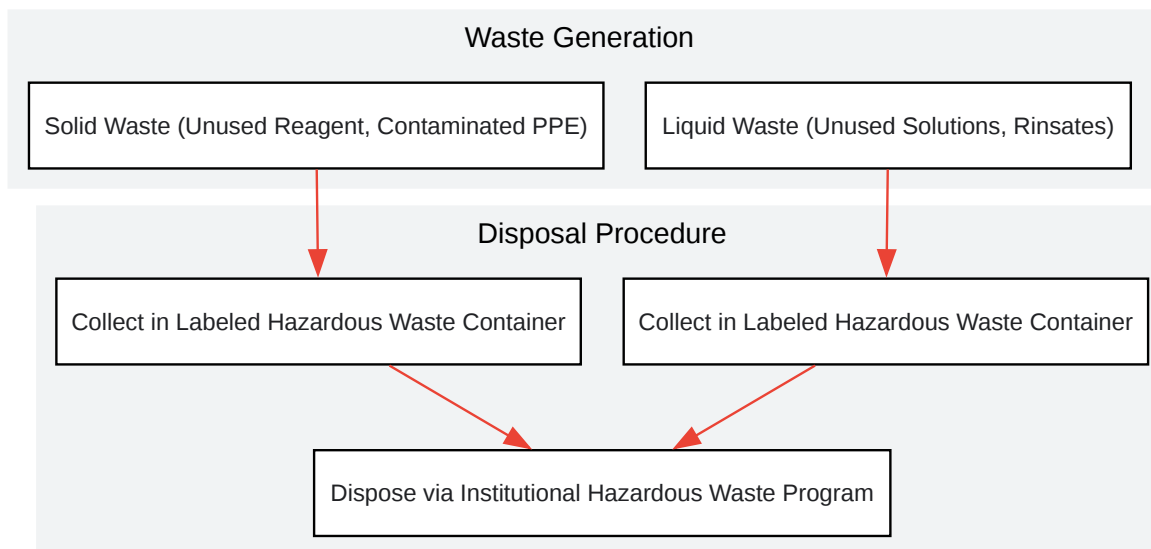
PPE Category	Specification
Eye Protection	Chemical safety goggles or a full-face shield.
Hand Protection	Nitrile gloves are recommended for their chemical resistance. [1] [2] [3] Always inspect gloves for tears or punctures before use.
Body Protection	A laboratory coat must be worn.
Respiratory Protection	A NIOSH-approved N95 dust mask is recommended, especially when handling the powder outside of a fume hood.

Step-by-Step Handling Protocol

This protocol outlines the standard procedure for weighing and dissolving **Fmoc-D-Cit-OH**.

Experimental Workflow for Handling **Fmoc-D-Cit-OH**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 2. yourglovesource.com [yourglovesource.com]
- 3. safety.fsu.edu [safety.fsu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Fmoc-D-Cit-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557718#personal-protective-equipment-for-handling-fmoc-d-cit-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com